

# NycoCard CRP Whole Blood Assay: Application Notes & Protocols

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus: C-Reactive Protein (CRP) (77-82)**

Cat. No.: S1793723

[Get Quote](#)

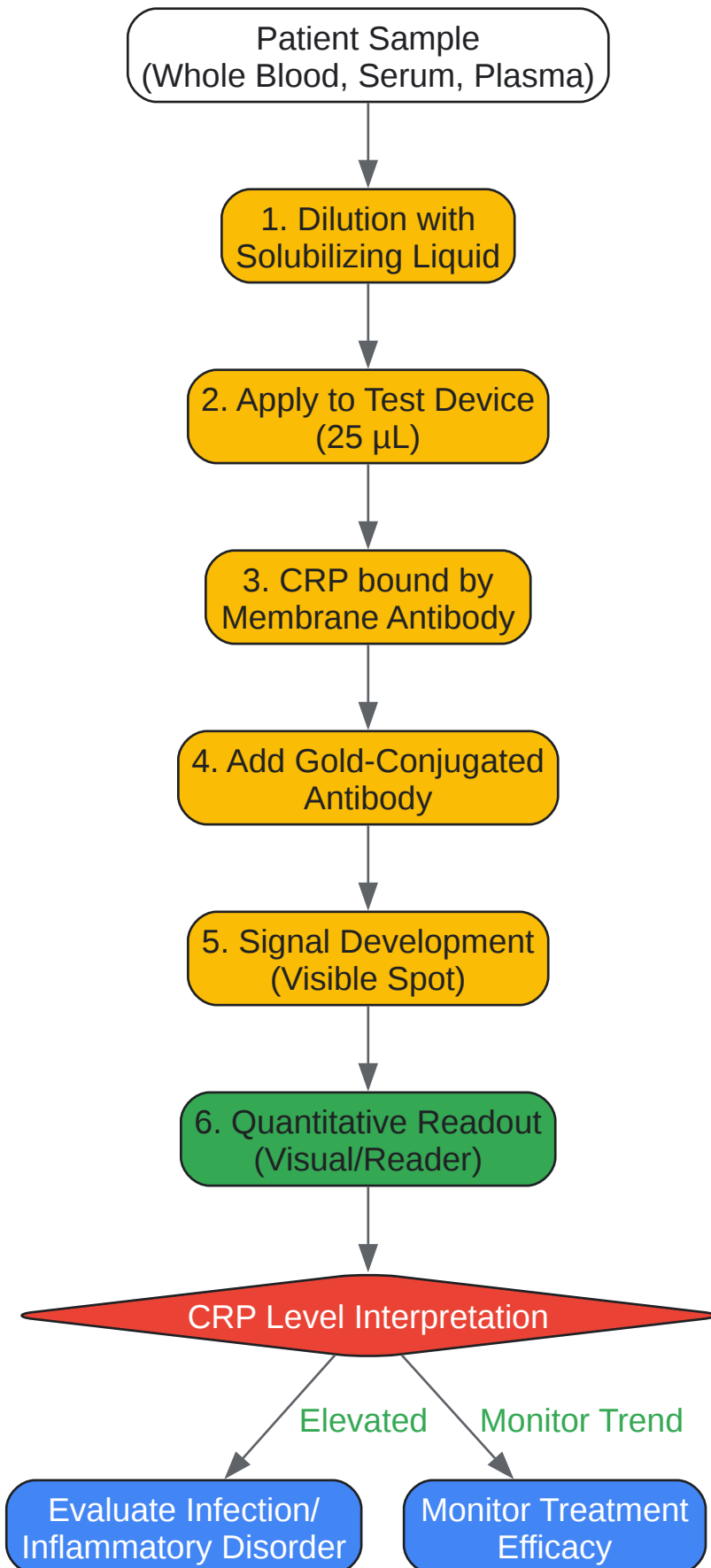
The **NycoCard CRP Whole Blood assay** is a rapid, instrument-free, immunofiltration test designed for the quantitative determination of C-Reactive Protein (CRP) at the point of care. CRP is a key acute-phase protein, and its rapid measurement is valuable for the detection and evaluation of infection and inflammatory disorders [1] [2] [3].

## Principle of the Assay

The NycoCard CRP test is based on an **immunofiltration methodology** [3]. The process involves the following steps:

- A **cell-solubilizing dilution liquid** is used to prepare the sample [4].
- A small volume (25  $\mu$ L) of the prepared whole blood, serum, or plasma is applied to the test device [4].
- CRP in the sample is bound by a **membrane-bound antibody** at the capture site [4].
- A **gold-conjugated antibody** is then used, which binds to the captured CRP, producing a visible signal that can be quantified visually by comparing the spot intensity to a reference card or with a dedicated NycoCard reader [1] [4].

The following diagram illustrates the key steps in the assay procedure and its clinical application pathway:



[Click to download full resolution via product page](#)

## Performance Characteristics and Validation Data

The assay's performance has been validated in multiple studies comparing it to standard laboratory methods, such as the Tina-quant CRP assay on a Hitachi 917 analyzer [1] [3].

**Table 1: Method Comparison Studies vs. Tina-quant CRP**

Study Parameter	NycoCard CRP Whole Blood (Clouth et al., 2009) [3]	NycoCard CRP Whole Blood (Russian Study, 2008) [1]	Turbidimetric Micros CRP (Clouth et al., 2009) [3]
Correlation Coefficient (R)	0.9838	0.9838	0.9934
Passing-Bablok Regression	Equivalence	Equivalence	Equivalence
Bland-Altman Test	No systematic bias	No systematic bias	No systematic bias

**Table 2: Assay Precision and Operational Specifications**

Parameter	Specification	Notes / Source
Within-Run Precision (CV)	6.7% - 12.5%	[4]
Between-Run Precision (CV)	10.1% - 14.7%	[4]
Precision in Ref. Interval (CV)	1.8759%	[3]

Parameter	Specification	Notes / Source
Detection Limit	12 mg/L	[4]
Sample Volume	25 µL	Capillary or venous whole blood, serum, plasma [4] [3]
Sample Types	Whole Blood, Serum, Plasma	Citrate, heparin, and EDTA whole blood give identical curves [2] [4]

**Table 3: Analysis of Interfering Substances**

Substance	Effect on Measured CRP	Notes / Source
Intralipid (Lipids)	Increase by 10-20%	[4]
Bilirubin	No change	[4]
Rheumatoid Factor	No change	[4]
Serum Amyloid P Component	No change	[4]

## Detailed Experimental Protocol

### Specimen Collection and Handling:

- **Sample Types:** The test is validated for use with capillary whole blood (fingerstick), venous whole blood, serum, or plasma [2] [3].
- **Anticoagulants:** Samples can be collected in citrate, heparin, or EDTA. Studies show essentially identical dose-response curves across these anticoagulants [4].
- **Storage:** For immediate analysis at the point of care. If testing is delayed, follow manufacturer guidelines for sample stability.

### Step-by-Step Testing Procedure:

- **Reagent Preparation:** Ensure all reagents, including the dilution liquid and test devices, are at room temperature before use.

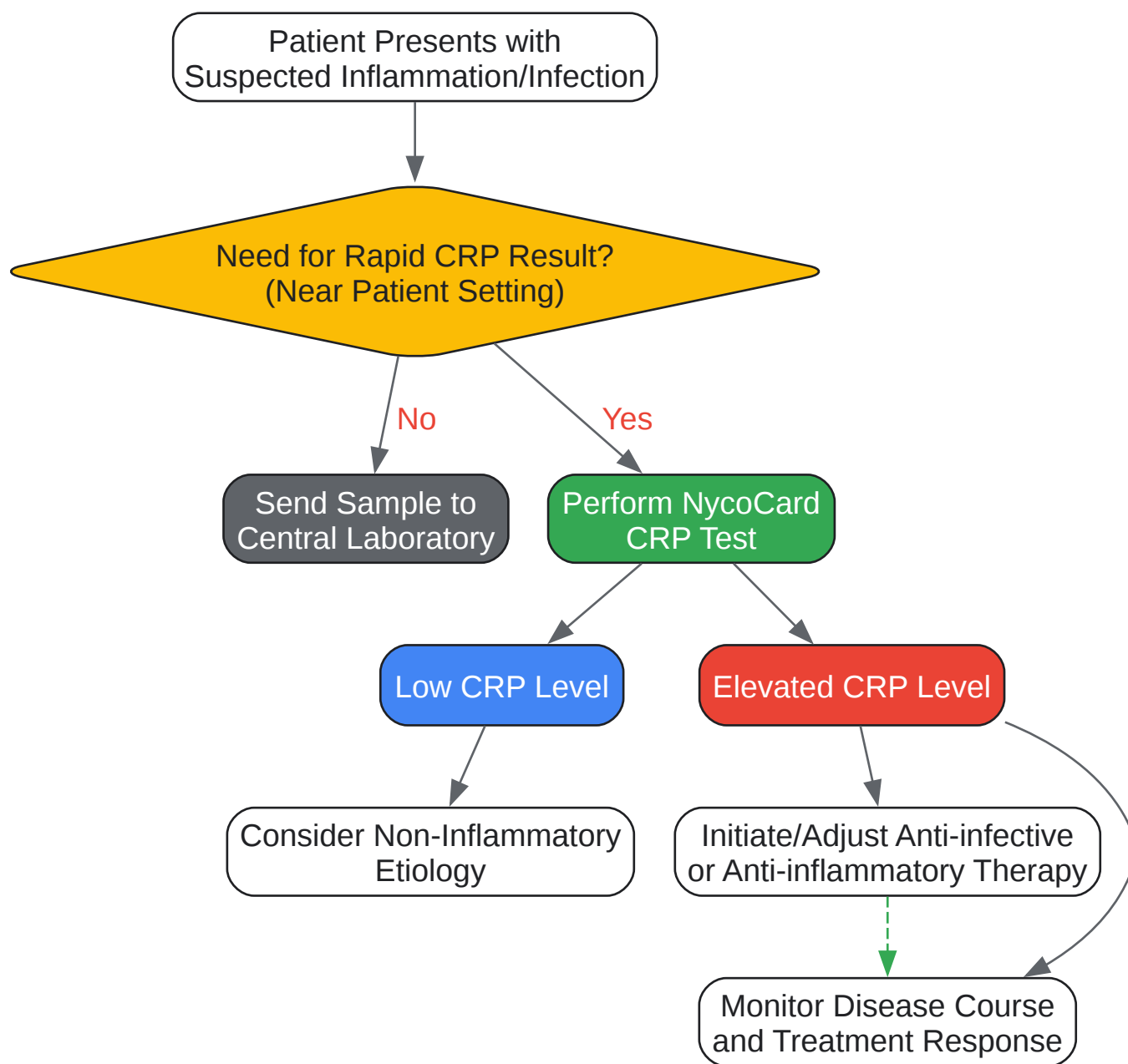
- **Sample Dilution:** Mix the whole blood sample with the provided solubilizing dilution liquid in the specified ratio [4].
- **Application:** Using a pipette, apply exactly 25  $\mu\text{L}$  of the diluted sample to the sample well of the NycoCard test device [4].
- **Immunofiltration:** Allow the sample to be completely absorbed through the membrane.
- **Conjugate Addition:** Add the specified volume of the gold-conjugated antibody to the device.
- **Washing:** Perform a wash step as per the manufacturer's instructions to remove unbound conjugate.
- **Signal Development:** Allow the spot to develop fully. The intensity of the resulting spot is proportional to the CRP concentration in the sample.
- **Quantification:** Read the CRP concentration by visually comparing the spot to a calibrated reference card provided with the test kit, or by using a dedicated NycoCard reader for higher precision [1].

### Quality Control:

- It is recommended to run external quality control materials (e.g., normal and elevated CRP levels) periodically to ensure the test is performing within specified ranges.

## Application in Clinical and Research Workflows

The following diagram outlines the decision-making process for utilizing the NycoCard CRP assay in a clinical or research setting, highlighting its role in managing patient care:



Click to download full resolution via product page

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. [Comparison of two methods for rapid determination of C- ... [pubmed.ncbi.nlm.nih.gov]
2. | Abbott Point of Care | Abbott Point of Care NycoCard CRP [globalpointofcare.abbott]
3. The point-of-care-diagnostic with C-reactive protein in the ... [medscitechnol.com]
4. (PDF) Rapid immunometric measurement of... - Academia.edu [academia.edu]

To cite this document: Smolecule. [NycoCard CRP Whole Blood Assay: Application Notes & Protocols]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1793723#nycocard-crp-whole-blood-immunofiltration-assay>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)